

# Personal protective equipment for handling SIS17

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## Compound of Interest

Compound Name: SIS17

Cat. No.: B610853

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## Essential Safety and Handling Guide for SIS17

Disclaimer: No specific Safety Data Sheet (SDS) for **SIS17** was publicly available at the time of this writing. This guide is based on the precautionary principle and established safety protocols for handling potent, novel research compounds, and other histone deacetylase (HDAC) inhibitors.[1][2] The toxicological properties of **SIS17** have not been fully characterized. Therefore, a cautious and proactive approach to safety is paramount.[2] Always consult your institution's Environmental Health and Safety (EHS) department for guidance and perform a thorough risk assessment before beginning any work.

**SIS17** is a potent and selective inhibitor of histone deacetylase 11 (HDAC11), a key enzyme in epigenetic regulation.[3][4] Due to its biological activity, all handling of **SIS17** must be conducted with strict adherence to safety protocols to prevent accidental exposure to laboratory personnel. Exposure can occur through inhalation, skin contact, ingestion, or accidental puncture.[5]

## Immediate Safety and Personal Protective Equipment (PPE)

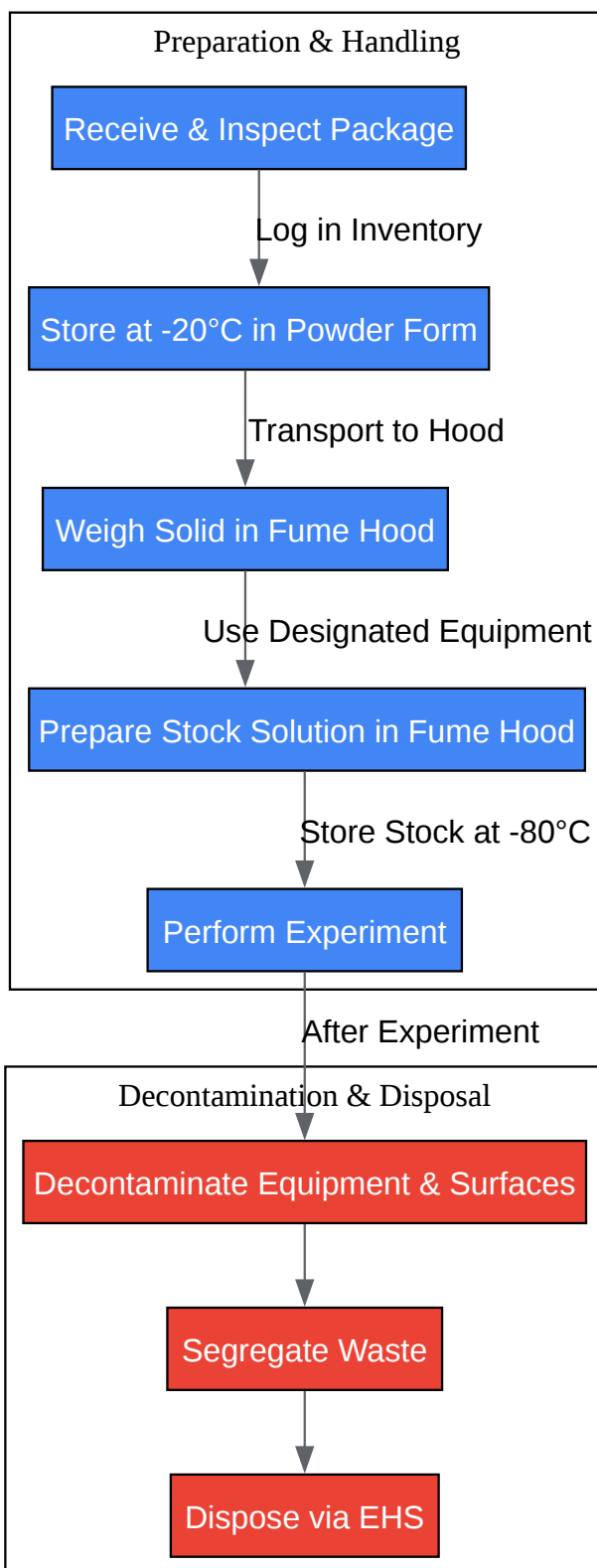
Engineering controls, such as a certified chemical fume hood or a glovebox, are the primary method for controlling exposure.[1][6] PPE serves as a critical secondary line of defense. The following PPE is mandatory for all personnel handling **SIS17**.

Activity	Recommended Personal Protective Equipment (PPE)	Rationale
Receiving & Storage	<ul style="list-style-type: none"><li>• Single pair of nitrile gloves</li></ul>	Prevents contamination when handling the exterior of the shipping container.
Weighing & Dispensing (Solid Form)	<ul style="list-style-type: none"><li>• Double-gloving with chemically resistant nitrile gloves</li><li>• Disposable, solid-front, back-closing lab coat with elastic cuffs</li><li>• Chemical splash goggles and face shield</li><li>• NIOSH-approved respirator (e.g., N95 or higher)</li></ul>	The powdered form of a potent compound presents a significant risk of aerosolization and inhalation. <sup>[1][2]</sup> Double-gloving provides an extra barrier against contamination. Full face protection is essential to prevent contact with eyes and mucous membranes.
Solubilization & Dilution	<ul style="list-style-type: none"><li>• Double-gloving with chemically resistant nitrile gloves</li><li>• Disposable, solid-front, back-closing lab coat with elastic cuffs</li><li>• Chemical splash goggles</li></ul>	While the risk of aerosolization is lower with solutions, the potential for splashes and skin contact remains. <sup>[2][7]</sup>
In-vitro / In-vivo Dosing	<ul style="list-style-type: none"><li>• Nitrile gloves</li><li>• Lab coat</li><li>• Safety glasses with side shields</li></ul>	Protects against incidental splashes and contamination during experimental procedures.
Waste Disposal	<ul style="list-style-type: none"><li>• Double-gloving with chemically resistant nitrile gloves</li><li>• Disposable lab coat</li><li>• Chemical splash goggles</li></ul>	Prevents exposure during the handling and sealing of hazardous waste containers.

## Operational and Disposal Plans

A systematic workflow is essential to ensure safety and maintain the integrity of the compound from receipt to disposal.

## Safe Handling Workflow Diagram



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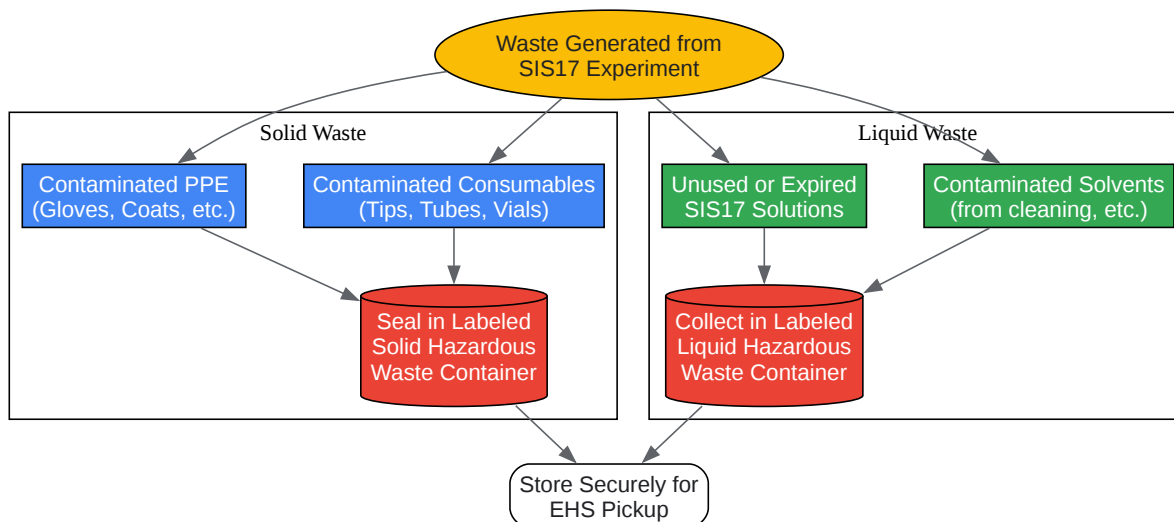
Caption: General workflow for the safe handling of **SIS17**.

## Disposal Plan

All waste materials contaminated with **SIS17** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

- **Solid Waste:** Collect all contaminated solid materials (e.g., gloves, weigh boats, pipette tips, vials) in a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[2\]](#)
- **Liquid Waste:** Collect all unused solutions and contaminated solvents in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not pour **SIS17** solutions down the drain.
- **Decontamination:** Decontaminate all surfaces and non-disposable equipment that have come into contact with **SIS17** using an appropriate solvent (e.g., 70% ethanol), followed by soap and water. Collect all cleaning materials as solid hazardous waste.
- **Disposal:** Store hazardous waste containers in a designated, secure area away from general lab traffic. Arrange for pickup and disposal by your institution's certified hazardous waste management group.

## Waste Segregation Diagram



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